

n-Octylcyclohexane molecular weight and formula

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Compound of Interest

Compound Name: *n*-Octylcyclohexane

Cat. No.: B162980

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In-Depth Technical Guide: n-Octylcyclohexane

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **n-octylcyclohexane**, a saturated hydrocarbon consisting of a cyclohexane ring substituted with an octyl group.

Molecular and Physical Properties

The fundamental molecular attributes of **n-octylcyclohexane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and modeling in various research and development applications.

Property	Value	Source
Chemical Formula	C ₁₄ H ₂₈	[1][2][3][4][5]
Molecular Weight	196.37 g/mol	[3][5][6]
196.3721 g/mol	[1][2]	
196.378 g/mol	[4]	
CAS Registry Number	1795-15-9	[1][2]

Experimental Protocols

Detailed experimental methodologies for determining the properties of **n-octylcyclohexane** are beyond the scope of this guide. However, standard analytical techniques such as mass spectrometry and elemental analysis are typically employed to confirm the molecular weight and formula.

Logical Relationships

The relationship between the chemical name, its formula, and its molecular weight is a foundational concept in chemistry. The name dictates the structure, from which the molecular formula is derived. The molecular weight is then calculated from the atomic weights of the constituent atoms in the formula.



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Caption: Logical flow from chemical name to molecular weight.

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